

# Physical properties of 4-Bromocyclohexanone (melting point, boiling point)

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## Compound of Interest

Compound Name: 4-Bromocyclohexanone

Cat. No.: B110694

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## Technical Guide: Physical Properties of 4-Bromocyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **4-Bromocyclohexanone** (CAS No: 22460-52-2), specifically its melting and boiling points. This document is intended to serve as a practical resource, offering both established data and detailed experimental protocols for verification and further research.

### Core Physical Properties

**4-Bromocyclohexanone** is a halogenated cyclic ketone with the molecular formula  $C_6H_9BrO$ . Its physical state and behavior under varying temperatures are critical parameters for its application in chemical synthesis and drug development. While the boiling point is well-documented under various pressures, the precise melting point is not consistently reported in publicly available literature, indicating it may be a liquid at or near room temperature.

### Data Presentation

The following table summarizes the available quantitative data for the boiling point of **4-Bromocyclohexanone**.

| Physical Property | Value           | Conditions                         |
|-------------------|-----------------|------------------------------------|
| Boiling Point     | 224.0 ± 33.0 °C | At 760 mmHg (Standard Pressure)[1] |
| 95-100 °C         | At 5 Torr       |                                    |
| 89-91 °C          | At 1.87 kPa     |                                    |

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory protocols for measuring the melting and boiling points of a substance like **4-Bromocyclohexanone**.

### Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which a solid compound melts. A sharp melting point (typically a range of 0.5-1.0 °C) is indicative of a pure substance.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **4-Bromocyclohexanone** (ensure it is dry and crystalline)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Sample Preparation: If the sample consists of large crystals, gently crush them into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.

- **Capillary Tube Packing:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube.
- **Sample Compaction:** Tap the sealed end of the capillary tube gently on a hard surface, or drop it through a long glass tube, to compact the sample at the bottom. The packed sample should be approximately 2-3 mm in height.
- **Apparatus Setup:** Place the packed capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- **Rapid Heating (Optional):** If the approximate melting point is unknown, a preliminary rapid heating run can be performed to get a rough estimate. Heat the sample at a rate of 10-20 °C per minute and note the temperature at which it melts.
- **Accurate Measurement:** For an accurate reading, allow the apparatus to cool to at least 20 °C below the estimated melting point. Begin heating at a slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** Record two temperatures:
  - The temperature at which the first droplet of liquid appears.
  - The temperature at which the entire sample has completely liquefied. This range is the melting point of the substance.

## Boiling Point Determination (Thiele Tube Method)

This microscale method is suitable for determining the boiling point of small quantities of a liquid. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Thiele tube filled with mineral oil
- Small test tube (e.g., 10 x 75 mm)

- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)
- Liquid sample of **4-Bromocyclohexanone**

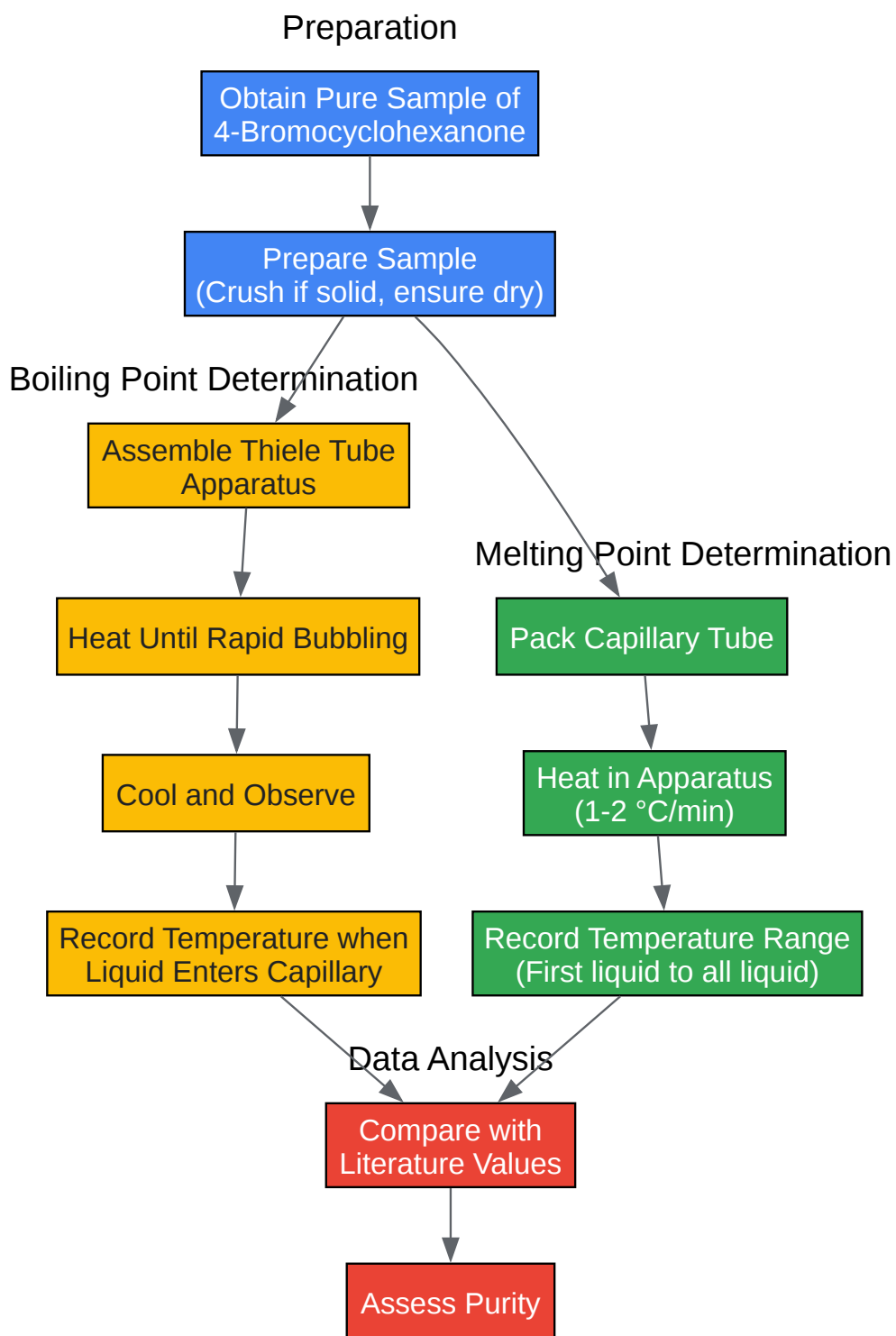
Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **4-Bromocyclohexanone** to the small test tube.
- **Capillary Inversion:** Place the capillary tube into the test tube with its open end down.
- **Assembly:** Attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer and test tube assembly into the Thiele tube, ensuring the rubber band is well above the oil level to prevent it from softening and breaking. The sample should be positioned in the main body of the tube.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame or hot plate. The design of the tube facilitates the circulation of the oil, ensuring uniform heating.
- **Observation:** As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The exact moment the bubbling stops and the liquid is drawn back into the capillary tube, the vapor pressure of the sample equals the atmospheric pressure. Record the temperature at this instant; this is the boiling point.

## Logical Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the physical properties of **4-Bromocyclohexanone**.

## Workflow for Physical Property Determination

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## Workflow for Physical Property Determination

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## References

- 1. 4-Bromocyclohexanone | CAS#:22460-52-2 | Chemsrce [chemsrc.com]
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